

A Researcher's Comprehensive Guide to Ethyl Ethanesulfonate: Sourcing, Synthesis, and Application

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Compound of Interest

Compound Name: *Ethyl ethanesulfonate*

Cat. No.: *B155355*

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For the discerning researcher, scientist, or drug development professional, the selection and use of chemical reagents are paramount to experimental success and integrity. **Ethyl ethanesulfonate** (CAS No. 1912-30-7), a potent alkylating agent, serves as a critical tool in organic synthesis and as a crucial consideration in pharmaceutical impurity profiling. This guide provides an in-depth technical overview of its procurement, safe handling, and application, grounded in established scientific principles and methodologies.

Understanding Ethyl Ethanesulfonate: A Profile

Ethyl ethanesulfonate (EES), also known as ethanesulfonic acid, ethyl ester, is a sulfonate ester characterized by an ethyl group attached to an ethanesulfonate moiety.^[1] This structure dictates its reactivity and utility, primarily as a reagent for introducing ethyl groups into various molecules.^{[1][2]}

Key Physicochemical Properties:

Property	Value	Source
CAS Number	1912-30-7	[1] [3] [4]
Molecular Formula	C ₄ H ₁₀ O ₃ S	[1] [4] [5]
Molecular Weight	138.19 g/mol	[4] [5]
Appearance	Clear, colorless to pale yellow liquid	[1] [2] [5]
Density	~1.132 g/cm ³	[5] [6]
Boiling Point	~198°C	[2]
Melting Point	-17°C	[5]
Storage Temperature	2-8°C	[6] [7]

Procurement and Supplier Vetting

Sourcing high-quality **ethyl ethanesulfonate** is the foundational step for any research application. The choice of supplier directly impacts the purity of the starting material, which is critical for avoiding unwanted side reactions and ensuring reproducible results. For pharmaceutical applications, sourcing from suppliers who can provide certified reference materials (CRMs) is essential for analytical testing and quality control.[\[3\]](#)[\[7\]](#)

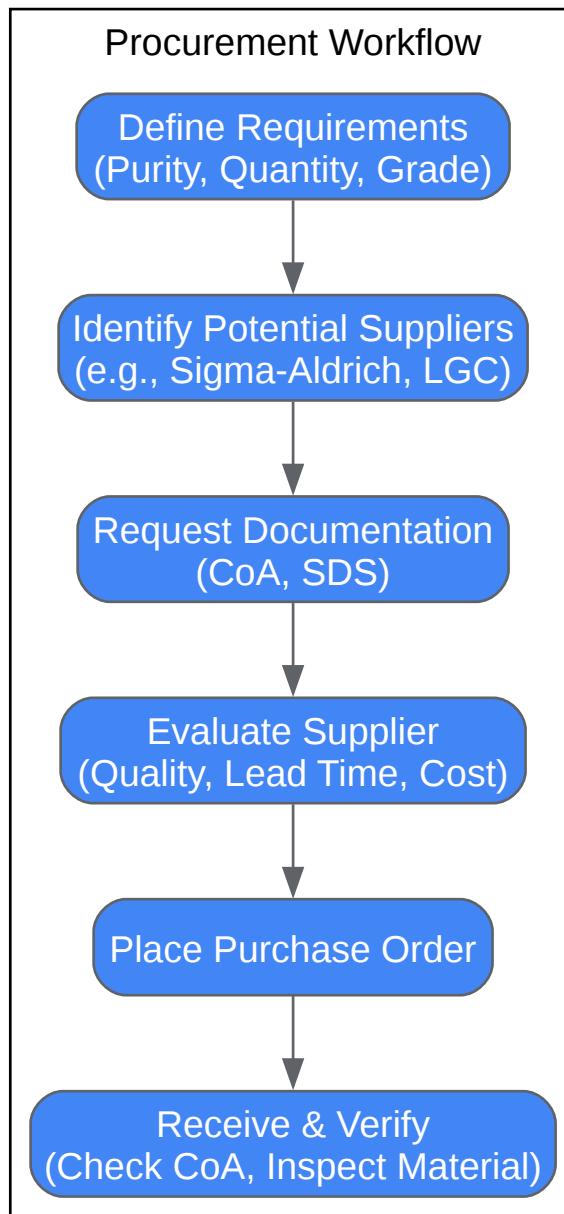
Table of Representative Suppliers:

Supplier	Product Focus	Available Documentation	Noteworthy Details
Sigma-Aldrich (Merck)	Certified Reference Material (TraceCERT®)	Certificate of Analysis (CoA)	Produced under ISO/IEC 17025 and ISO 17034 standards, ensuring traceability. [7]
LGC Standards	Pharmaceutical Analytical Standards	CoA	Specializes in high-quality reference standards for reliable analytical testing. [3]
Simson Pharma Limited	Research Chemicals, Reference Standards	CoA with every compound	Offers competitive pricing and various grades for research and development.
CymitQuimica	Organic Analytical Standards, APIs for Research	ISO 9001 & 14001 Certificates	Provides a range of purities, including 97%. [1]
Carl ROTH	Research Chemicals	Technical Data Sheet, CoA	Offers various pack sizes (e.g., 100 mg, 500 mg) suitable for laboratory scale. [6][8]
ChemScene	Drug Discovery Research Reagents	Purity data (e.g., ≥97%)	Caters to pharmaceutical development and provides specialized building blocks. [9]
Pharmaffiliates	Pharmaceutical Impurities, Reference Standards	CoA	Provides highly pure EES for analytical and research purposes. [4]

When purchasing, researchers must verify that the supplier provides a comprehensive Certificate of Analysis (CoA). A reliable CoA will confirm the compound's identity and purity

through methods such as NMR, Mass Spectrometry, and GC.[10][11]

Below is a logical workflow for the procurement process.



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Caption: A typical workflow for procuring chemical reagents.

Core Applications in Research and Development

The Role of Ethyl Ethanesulfonate as an Alkylating Agent

The primary utility of **ethyl ethanesulfonate** in organic synthesis stems from its function as an efficient ethylating agent.^[1] Alkylating agents are a class of electrophilic compounds that introduce an alkyl group to a nucleophilic substrate. In the context of drug development, they are instrumental in modifying molecules to enhance their therapeutic properties.^{[12][13]} However, their reactivity also makes them potential genotoxic impurities (PGIs), which necessitates strict control and monitoring in final drug products.^{[1][14]}

The sulfonate group in EES is an excellent leaving group, facilitating the S_N2 transfer of the ethyl group to a wide range of nucleophiles. This reactivity is harnessed in various synthetic transformations.

Key Synthetic Applications

Ethyl ethanesulfonate is a versatile reagent employed in several key reactions:

- Stereoselective Friedel-Crafts Alkylation: It is used as a reactant in these reactions to form new carbon-carbon bonds.^[1]
- Preparation of Ionic Liquids: EES is used in the synthesis of 1-alkyl-3-methylimidazolium alkanesulfonate ionic liquids.^[1]
- General Organic Synthesis: It serves as an intermediate in the creation of more complex molecules, including pharmaceutical candidates and bioactive compounds.^{[5][15]}

Experimental Protocols: Synthesis and Analysis

The following protocols are provided as a guide. Researchers should adapt them based on specific laboratory conditions and safety protocols.

Laboratory Synthesis of Ethyl Ethanesulfonate

This protocol outlines a general procedure for synthesizing EES from ethanesulfonyl chloride and ethanol.^[16]

Objective: To synthesize **ethyl ethanesulfonate** with minimal byproducts.

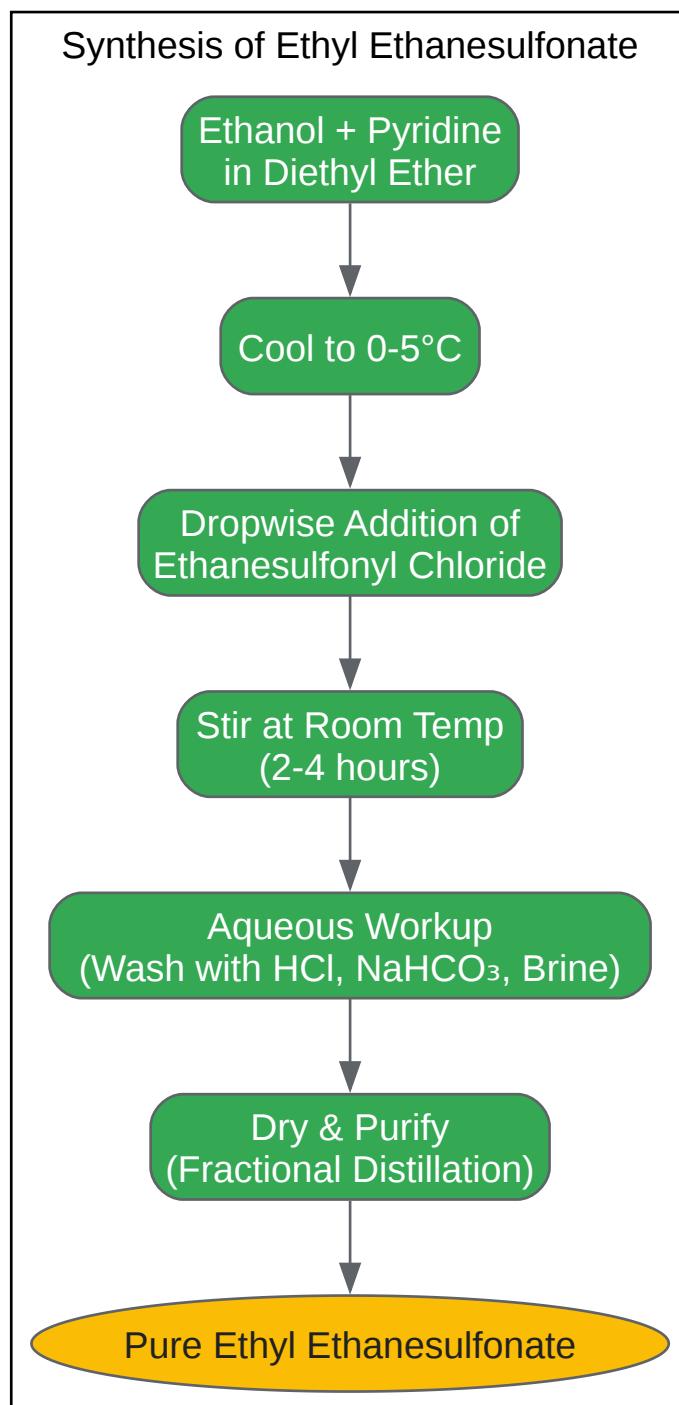
Materials:

- Ethanesulfonyl chloride
- Anhydrous ethanol
- Anhydrous pyridine or triethylamine (as a base)
- Anhydrous diethyl ether (or another suitable solvent)
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and ice-water bath

Procedure:

- Reagent Preparation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve anhydrous ethanol (1.0 equivalent) and anhydrous pyridine (2.0 equivalents) in anhydrous diethyl ether.
- Cooling: Cool the solution to 0-5°C using an ice-water bath.
- Addition of Ethanesulfonyl Chloride: Add ethanesulfonyl chloride (1.1 equivalents) to a dropping funnel. Add the ethanesulfonyl chloride dropwise to the stirred ethanol solution, ensuring the internal temperature remains below 10°C.[16]
- Reaction: Once the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting alcohol is consumed.[16]
- Workup:
 - Cool the reaction mixture in an ice bath and quench by slowly adding cold water.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with cold dilute HCl (to remove the base), saturated aqueous sodium bicarbonate solution (to remove acidic byproducts), and brine.[16]

- Dry the organic layer over an anhydrous drying agent like magnesium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the solvent using a rotary evaporator.
 - Purify the resulting crude product by fractional distillation under reduced pressure to obtain pure **ethyl ethanesulfonate**.[\[16\]](#)



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Caption: Workflow for the laboratory synthesis of EES.

Analytical Method for Trace-Level Quantification

Due to its potential genotoxicity, regulatory agencies mandate strict control of EES as an impurity in pharmaceutical products.[\[14\]](#) A highly sensitive method using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) is often employed for its trace-level quantification.[\[14\]](#)

Objective: To develop a selective and sensitive method for quantifying EES in an Active Pharmaceutical Ingredient (API).

Instrumentation:

- Gas chromatograph coupled with a triple quadrupole mass spectrometer (GC-MS/MS).[\[14\]](#)

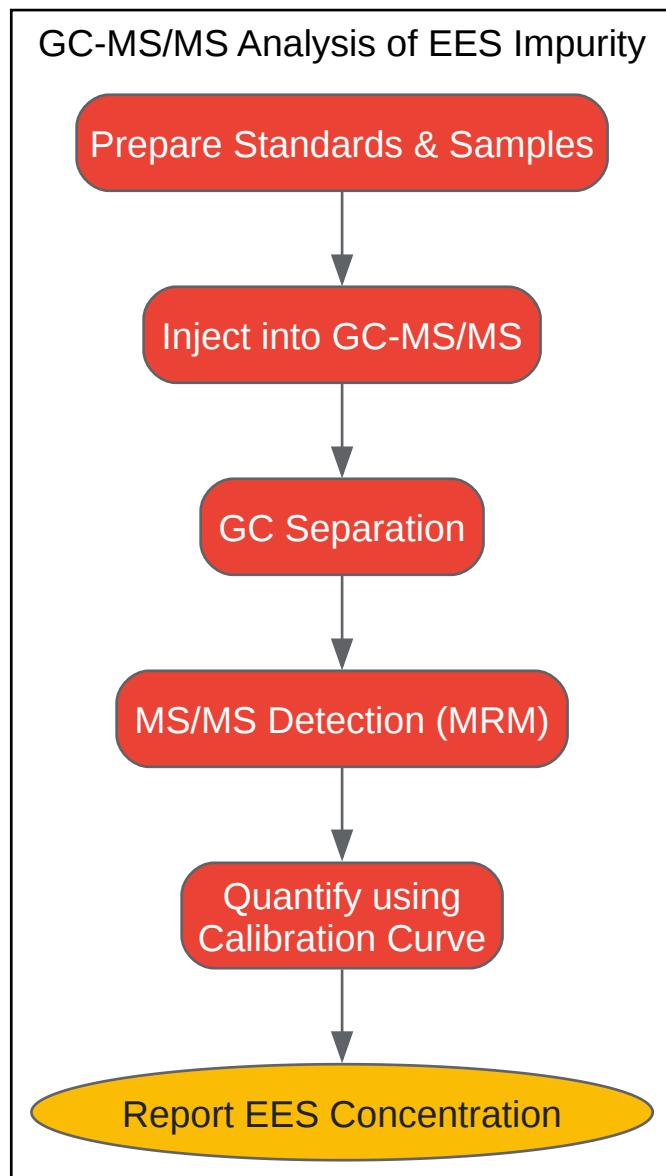
Reagents and Standards:

- Certified reference standard of **Ethyl Ethanesulfonate** (EES).[\[14\]](#)
- High-purity solvents (e.g., ethyl acetate).
- API sample.

Procedure:

- Standard Preparation: Prepare a stock solution of the EES certified reference standard in a suitable high-purity solvent. Create a series of calibration standards by serial dilution to cover the expected concentration range.
- Sample Preparation: Dissolve a known amount of the API sample in the same solvent used for the standards.
- GC-MS/MS Analysis:
 - Inject the prepared standards and samples into the GC-MS/MS system.
 - Develop a suitable temperature program for the GC to ensure good separation of EES from the API and other potential impurities.
 - Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity. Select appropriate precursor-to-product ion transitions for EES.

- Quantification: Construct a calibration curve from the analysis of the standards. Use the regression equation from the curve to determine the concentration of EES in the API sample.



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Caption: Analytical workflow for EES impurity analysis.

Safety, Handling, and Storage

Ethyl ethanesulfonate must be handled with care due to its hazardous properties.[17]

Hazard Summary:

- H315: Causes skin irritation.[[17](#)]
- H319: Causes serious eye irritation.[[17](#)]
- H335: May cause respiratory irritation.[[17](#)]

Recommended Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.[[17](#)][[18](#)]
- Eye/Face Protection: Wear tightly fitting safety goggles.[[17](#)]
- Skin Protection: Wear impervious protective gloves and clothing.[[17](#)]
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[[17](#)]
- Hygiene: Wash hands thoroughly after handling. Contaminated clothing should be removed and washed before reuse.[[17](#)]

Storage and Disposal:

- Storage: Store in a well-ventilated, locked-up place. Keep the container tightly closed.[[17](#)] Recommended storage is between 2-8°C.[[6](#)][[7](#)]
- Disposal: Dispose of contents and container at an approved waste disposal facility in accordance with local, regional, and national regulations.[[17](#)]

Conclusion

Ethyl ethanesulfonate is a valuable reagent in the arsenal of the research and development scientist. Its utility in organic synthesis is well-established. However, its role as a potential genotoxic impurity in pharmaceuticals underscores the critical need for rigorous sourcing, handling, and analytical control. By adhering to the principles and protocols outlined in this guide, researchers can ensure the safe and effective use of this compound, contributing to the integrity and success of their scientific endeavors.

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